

"Bis(2-hexyldecyl) adipate" molecular weight and formula

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Compound of Interest

Compound Name: *Bis(2-hexyldecyl) adipate*

Cat. No.: *B15466299*

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In-Depth Technical Guide: Bis(2-hexyldecyl) adipate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical properties of **Bis(2-hexyldecyl) adipate**, a diester of adipic acid and 2-hexyldecanol. This document is intended to serve as a foundational resource for professionals in research and development.

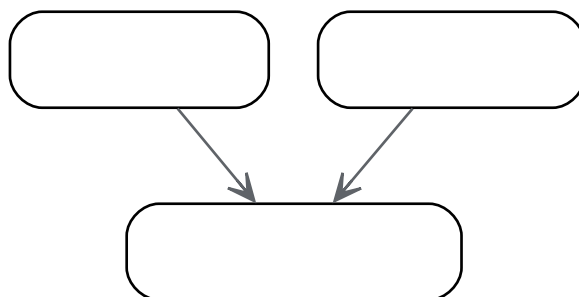
Core Molecular Data

The fundamental chemical properties of **Bis(2-hexyldecyl) adipate** are summarized in the table below. This data is essential for experimental design, analytical method development, and chemical synthesis.

Property	Value
Molecular Formula	C38H74O4 ^[1]
Monoisotopic Mass	594.5587 Da ^[1]

Molecular Structure and Components

Bis(2-hexyldecyl) adipate is formed from the esterification of one molecule of adipic acid with two molecules of 2-hexyldecanol. The logical relationship between these constituent parts is illustrated in the diagram below. This visualization clarifies the molecular assembly from its precursors.



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Caption: Molecular components of **Bis(2-hexyldecyl) adipate**.

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References

- 1. PubChemLite - Bis(2-hexyldecyl) adipate (C38H74O4) [pubchemlite.lcsb.uni.lu]
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